

Technical Guide: Physicochemical Properties of 4,6-Dichloro-2-(trifluoromethyl)pyrimidine

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Compound of Interest

Compound Name:	4,6-Dichloro-2-(trifluoromethyl)pyrimidine
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This document provides a concise summary of the core physicochemical properties of **4,6-Dichloro-2-(trifluoromethyl)pyrimidine**, a heterocyclic organic compound relevant in various chemical synthesis and drug discovery pipelines.

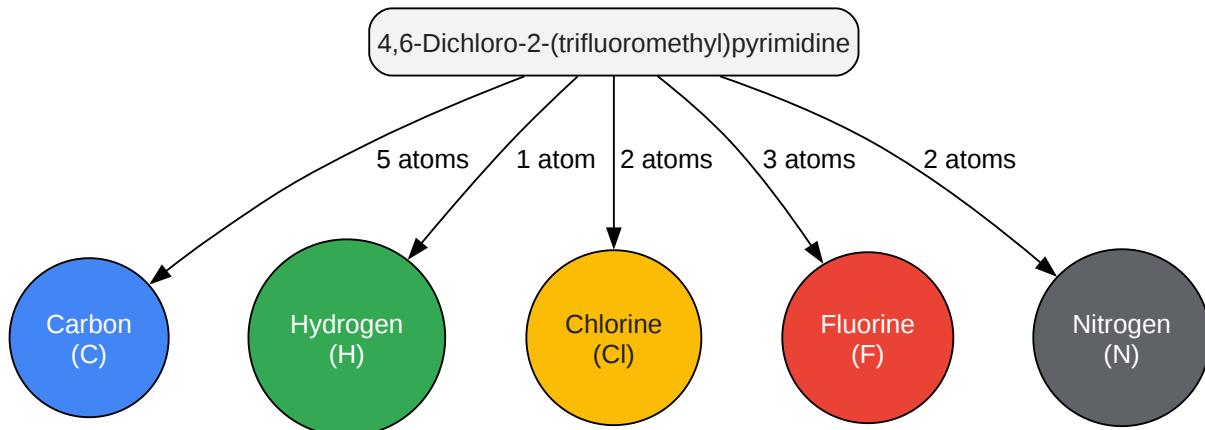
Core Molecular Data

4,6-Dichloro-2-(trifluoromethyl)pyrimidine is a substituted pyrimidine ring. The key quantitative and qualitative molecular data are summarized below. The molecular formula indicates the elemental composition, while the molecular weight provides the mass of one mole of the substance.

Parameter	Value	Reference
Molecular Formula	C ₅ HCl ₂ F ₃ N ₂	[1][2][3][4]
Molecular Weight	216.98 g/mol	[3][4]
Alternate Molecular Weight	216.97 g/mol	[1]
CAS Number	705-24-8	[1][2][3]

Structural and Elemental Composition

The molecular formula $C_5HCl_2F_3N_2$ defines the elemental makeup of the compound. A logical representation of this composition is provided below.



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Elemental composition of the title compound.

Experimental Protocols

The determination of molecular weight and formula for well-characterized small molecules like **4,6-Dichloro-2-(trifluoromethyl)pyrimidine** is typically achieved through a combination of standard analytical techniques.

- **Mass Spectrometry (MS):** High-resolution mass spectrometry (HRMS) is the primary method for accurately determining the monoisotopic mass of a molecule. The resulting mass-to-charge ratio allows for the confident calculation of the elemental formula.
- **Elemental Analysis:** Combustion analysis provides the percentage composition of carbon, hydrogen, and nitrogen. This experimental data is used to derive the empirical formula, which is then confirmed against the molecular formula obtained from MS.
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** 1H , ^{13}C , and ^{19}F NMR spectroscopy are used to elucidate the chemical structure, confirming the connectivity of atoms and the

presence of specific functional groups (e.g., the trifluoromethyl group), which validates the overall molecular formula.

These methods are foundational in analytical chemistry and details are extensively documented in standard laboratory procedure manuals and analytical chemistry textbooks.

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